

Technical Support Center: Optimizing Isofistularin-3 Concentration for DNMT Inhibition

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Compound of Interest

Compound Name: *Isofistularin-3*

Cat. No.: *B12278464*

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Welcome to the technical support center for **Isofistularin-3**, a potent DNMT1 inhibitor derived from the marine sponge *Aplysina aerophoba*. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing the experimental use of **Isofistularin-3** for DNA methyltransferase (DNMT) inhibition. Here you will find frequently asked questions, detailed experimental protocols, and troubleshooting guides to ensure the successful application of this marine-derived compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is **Isofistularin-3** and what is its primary mechanism of action?

A1: **Isofistularin-3** is a brominated alkaloid isolated from the marine sponge *Aplysina aerophoba*. Its primary mechanism of action is the direct inhibition of DNA methyltransferase 1 (DNMT1). It is a DNA-competitive inhibitor, meaning it binds to the DNA binding site of DNMT1, preventing it from methylating DNA.^{[1][2][3]}

Q2: What is the IC50 of **Isofistularin-3** for DNMT1?

A2: The reported half-maximal inhibitory concentration (IC50) of **Isofistularin-3** for purified DNMT1 is approximately $13.5 \pm 5.4 \mu\text{M}$ in in vitro assays.^{[1][4]}

Q3: What is the recommended solvent for **Isofistularin-3**?

A3: **Isofistularin-3** should be dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution. For cell culture experiments, the final concentration of DMSO in the media should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Q4: What are the typical effective concentrations of **Isofistularin-3** in cell culture experiments?

A4: The effective concentration of **Isofistularin-3** can vary depending on the cell line and the duration of treatment. Generally, concentrations ranging from 1 μM to 50 μM have been used in various cancer cell lines to observe effects such as reduction in cell proliferation and induction of cell cycle arrest.[3] For inducing AHR promoter demethylation and expression, a concentration of 25 μM for 72 hours has been shown to be effective.[3]

Q5: What are the known downstream effects of **Isofistularin-3** treatment in cancer cells?

A5: Treatment of cancer cells with **Isofistularin-3** has been shown to induce G0/G1 cell cycle arrest, which is associated with increased expression of p21 and p27 and reduced levels of cyclin E1, PCNA, and c-myc.[2][4] It can also lead to morphological changes characteristic of autophagy and induce caspase-dependent and -independent apoptosis.[1][2] Furthermore, **Isofistularin-3** can sensitize cancer cells to TRAIL-induced apoptosis.[2][4]

Data Presentation

Table 1: In Vitro and In-Cellular Activity of **Isofistularin-3**

Parameter	Value	Cell Lines/Assay Conditions	Reference
DNMT1 IC50	13.5 ± 5.4 µM	In vitro biochemical assay with purified DNMT1	[1][4]
GI50 (72h)	7.3 - 14.8 µM	Panel of various cancer cell lines	[3]
Effective Concentration for Cell Cycle Arrest	5 - 50 µM (24h)	RAJI and U-937 lymphoma cells	[3]
Effective Concentration for AHR Demethylation	25 µM (72h)	RAJI cells	[3]

Experimental Protocols

Protocol 1: Determination of Optimal Isofistularin-3 Concentration for DNMT1 Inhibition in Cancer Cells

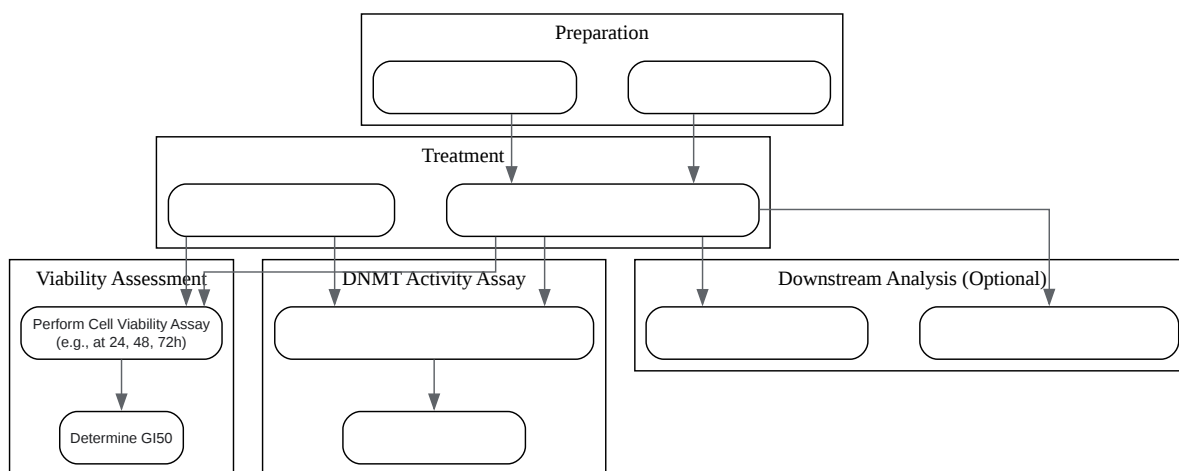
This protocol outlines the steps to determine the optimal working concentration of **Isofistularin-3** for achieving significant DNMT1 inhibition in your specific cancer cell line.

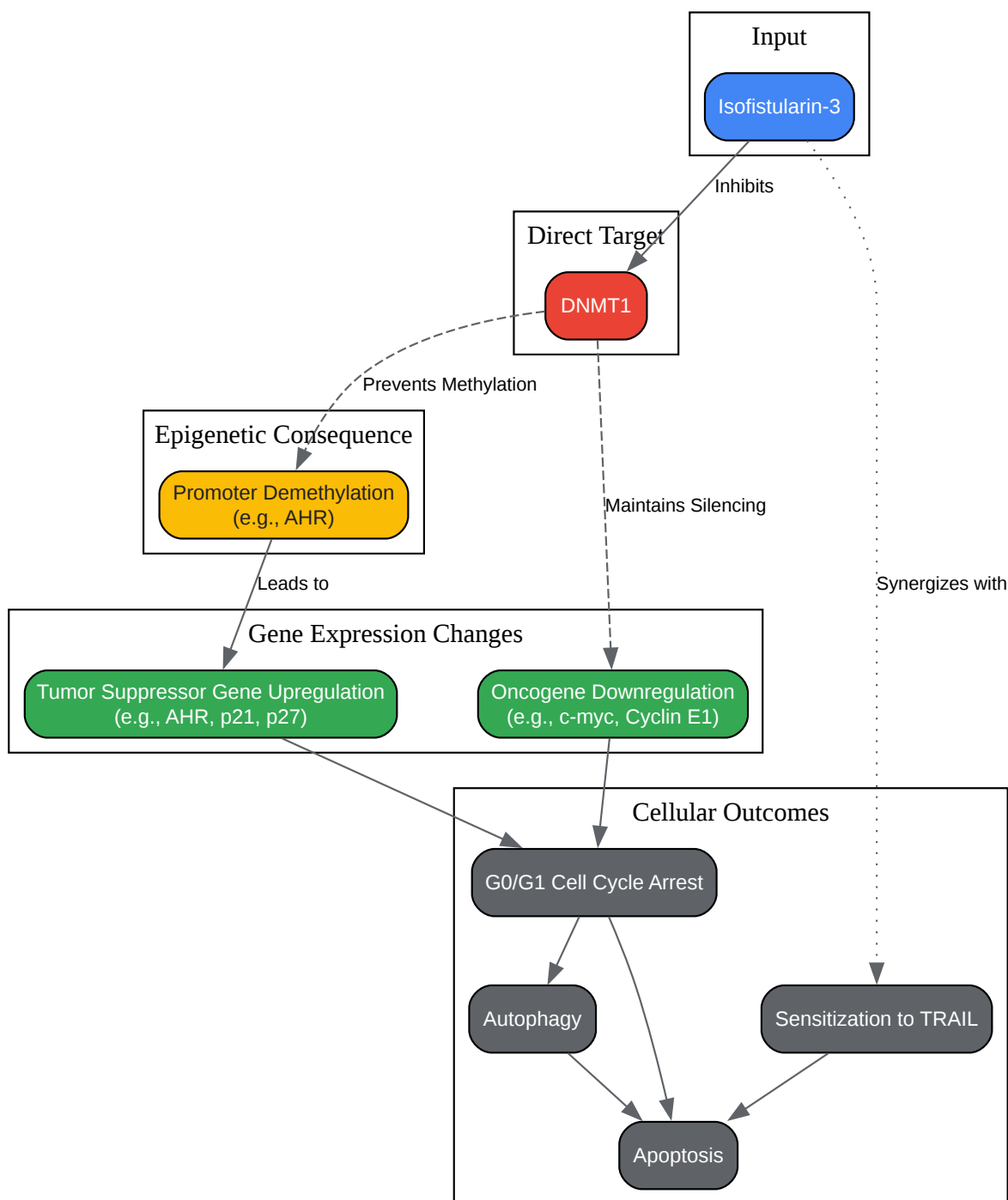
1. Materials:

- **Isofistularin-3**
- DMSO (cell culture grade)
- Your cancer cell line of interest
- Complete cell culture medium
- 96-well plates
- Cell viability assay kit (e.g., MTT, MTS, or CellTiter-Glo®)

- DNMT activity assay kit (colorimetric or fluorometric)
- Reagents for protein extraction and Western blotting (optional)
- Reagents for DNA extraction and methylation analysis (e.g., bisulfite sequencing) (optional)

2. Experimental Workflow:





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References

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